Spectral Properties of β-Styrylacrylic Acid: A Technical Guide

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Compound of Interest		
Compound Name:	*beta-Styrylacrylic acid*	
Cat. No.:	*B3028701*	*Get Quote*

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the spectral properties of β-styrylacrylic acid, also known as (2E,4E)-5-phenylpenta-2,4-dienoic acid. The information herein is curated to support research and development activities where the characterization of this and similar compounds is critical. This document details the expected ultraviolet-visible (UV-Vis), infrared (IR), and nuclear magnetic resonance (NMR) spectral data, along with standardized experimental protocols for their acquisition.

Chemical Structure and Properties

- IUPAC Name: (2E,4E)-5-phenylpenta-2,4-dienoic acid[1]
- Molecular Formula: $C_{11}H_{10}O_2$[1]
- Molecular Weight: 174.19 g/mol
- Structure:

// CH / CH // CH | C6H5

Ultraviolet-Visible (UV-Vis) Spectroscopy

The extended conjugation in β-styrylacrylic acid, encompassing the phenyl ring, the diene system, and the carbonyl group of the carboxylic acid, results in strong absorption in the UV

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region. The primary absorption is due to π → π* transitions.

Expected UV-Vis Spectral Data

The maximal absorption wavelength (λmax) for β-styrylacrylic acid in a polar solvent like ethanol or methanol is expected to be in the range of 320-340 nm. This prediction is based on the known spectral data of structurally similar compounds, such as (2E,4E)-5-phenylpenta-2,4-dienal, which exhibits a λmax around 330 nm. The carboxylic acid group is not expected to significantly shift the λmax compared to the aldehyde.

Parameter	Expected Value	Solvent
λmax	320 - 340 nm	Ethanol or Methanol

Experimental Protocol for UV-Vis Spectroscopy

A standard procedure for obtaining the UV-Vis spectrum of β-styrylacrylic acid is as follows:

- Sample Preparation: Prepare a stock solution of β-styrylacrylic acid in a UV-grade solvent (e.g., ethanol or methanol) at a concentration of approximately 1 mg/mL. From this stock solution, prepare a dilute solution (e.g., 0.01 mg/mL) to ensure the absorbance reading is within the linear range of the spectrophotometer (typically 0.1 to 1.0).
- Instrumentation: Use a dual-beam UV-Vis spectrophotometer.
- Blank Measurement: Fill a quartz cuvette with the pure solvent to be used as a blank and record a baseline spectrum.
- Sample Measurement: Rinse the cuvette with the dilute sample solution, then fill it with the sample solution. Place the cuvette in the sample holder of the spectrophotometer.
- Data Acquisition: Scan the sample from a wavelength of 200 nm to 400 nm. The wavelength of maximum absorbance (λmax) should be identified from the resulting spectrum.

Infrared (IR) Spectroscopy

The IR spectrum of β-styrylacrylic acid will show characteristic absorption bands for its key functional groups: the carboxylic acid, the carbon-carbon double bonds of the diene, and the

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aromatic ring.

Expected IR Spectral Data

Wavenumber (cm^{-1})	Intensity	Assignment
2500-3300	Broad	O-H stretch of the carboxylic acid
1680-1710	Strong	C=O stretch of the conjugated carboxylic acid
1620-1640	Medium	C=C stretch of the diene
1580-1600	Medium	C=C stretch of the aromatic ring
1450 & 1500	Medium	C=C in-plane vibrations of the aromatic ring
980-1000	Strong	C-H out-of-plane bend for trans double bonds
690-710 & 730-770	Strong	C-H out-of-plane bend for monosubstituted benzene ring

Experimental Protocol for IR Spectroscopy (ATR)

Attenuated Total Reflectance (ATR) is a common and simple method for obtaining the IR spectrum of a solid sample.

- Sample Preparation: A small amount of solid β-styrylacrylic acid powder is placed directly onto the ATR crystal.
- Instrumentation: A Fourier-Transform Infrared (FTIR) spectrometer equipped with an ATR accessory.
- Background Scan: With the clean ATR crystal, a background spectrum is recorded to account for atmospheric and instrumental contributions.

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- Sample Scan: The solid sample is pressed firmly against the ATR crystal using the pressure clamp. The IR spectrum is then recorded.
- Data Acquisition: Typically, 16 to 32 scans are co-added to obtain a spectrum with a good signal-to-noise ratio over the range of 4000 to 400 cm^{-1}.
- Cleaning: The sample is carefully removed, and the ATR crystal is cleaned with a suitable solvent (e.g., isopropanol or acetone).

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon and hydrogen framework of the molecule.

Expected ^{1}H NMR Spectral Data (500 MHz, $CDCl_3$)

The proton NMR spectrum will show signals for the vinyl protons, the aromatic protons, and the acidic proton of the carboxylic acid. The chemical shifts and coupling constants are crucial for confirming the stereochemistry of the double bonds.

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~12.0	broad s	1H	-COOH
7.30 - 7.50	m	5H	Aromatic protons
7.10 - 7.30	m	2H	H-4, H-5
6.80 - 7.00	dd	1H	H-3
5.80 - 6.00	d	1H	H-2

Note: The exact chemical shifts and multiplicities can vary depending on the solvent and concentration. The vinyl protons will exhibit complex splitting patterns due to cis and trans couplings.

Expected ^{13}C NMR Spectral Data (125 MHz, $CDCl_3$)

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The carbon NMR spectrum will show distinct signals for the carbonyl carbon, the aromatic carbons, and the vinylic carbons.

Chemical Shift (δ, ppm)	Assignment
~172	C-1 (C=O)
~145	C-5
~136	C-ipso (Aromatic)
~129	C-para (Aromatic)
~128	C-ortho/meta (Aromatic)
~140	C-3
~125	C-4
~120	C-2

Experimental Protocol for NMR Spectroscopy

- Sample Preparation: Dissolve 5-10 mg of β-styrylacrylic acid in approximately 0.6-0.7 mL of a deuterated solvent (e.g., $CDCl_3$, DMSO-d_6) in a standard 5 mm NMR tube.
- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Data Acquisition:
  - ^{1}H NMR: Acquire the spectrum using a standard pulse sequence. Key parameters include a sufficient number of scans for a good signal-to-noise ratio, a spectral width covering the expected chemical shift range (e.g., 0-14 ppm), and a relaxation delay of 1-2 seconds.
  - ^{13}C NMR: Acquire the spectrum using a proton-decoupled pulse sequence. A larger number of scans and a longer relaxation delay may be necessary due to the lower natural abundance and longer relaxation times of ^{13}C nuclei. The spectral width should typically be 0-200 ppm.

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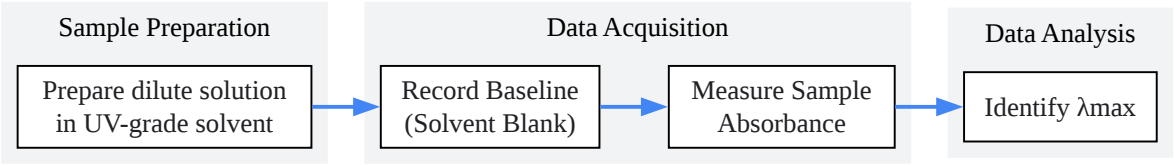
- Data Processing: The raw data (Free Induction Decay - FID) is Fourier transformed, phase-corrected, and baseline-corrected. The chemical shifts are referenced to the residual solvent peak or an internal standard (e.g., TMS).

Visualization of Experimental Workflows

The following diagrams illustrate the logical flow of the experimental procedures for each spectroscopic technique.



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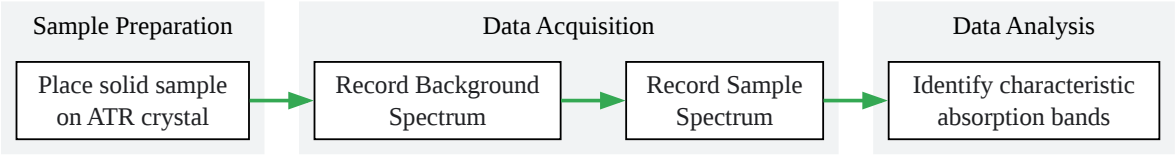
UV-Vis Spectroscopy Experimental Workflow



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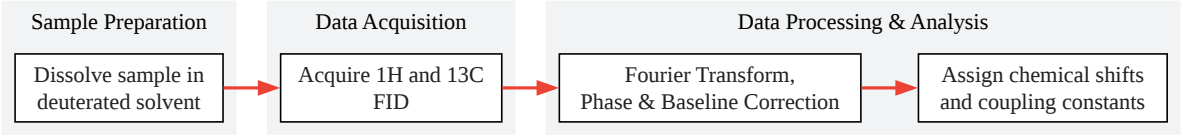
FTIR-ATR Spectroscopy Experimental Workflow



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NMR Spectroscopy Experimental Workflow

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References

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